

2,3-Dichlorotoluene physical and chemical properties

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Compound of Interest

Compound Name: 2,3-Dichlorotoluene

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An In-depth Technical Guide to **2,3-Dichlorotoluene**: Core Physical and Chemical Properties for Researchers

Introduction

2,3-Dichlorotoluene (CAS No. 32768-54-0) is a halogenated aromatic hydrocarbon that serves as a crucial intermediate in the synthesis of a wide array of fine chemicals.^{[1][2]} Its unique substitution pattern on the toluene ring makes it a valuable building block in the pharmaceutical, agrochemical, and dye industries.^{[1][3][4]} This technical guide provides a comprehensive overview of its core physical and chemical properties, experimental methodologies for their determination, and key applications relevant to researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Below is a summary of the key identifiers for **2,3-Dichlorotoluene**.

Identifier	Value
CAS Number	32768-54-0[1][3]
Molecular Formula	C ₇ H ₆ Cl ₂ [1][3][5]
Molecular Weight	161.03 g/mol [3]
EC Number	251-203-8[3]
Synonyms	1,2-Dichloro-3-methylbenzene, 2,3-DCT[1][3][5]
InChI Key	GWLKCPXYBLCEKC-UHFFFAOYSA-N[3]

Physical Properties

2,3-Dichlorotoluene is a clear, colorless liquid with a characteristic aromatic, toluene-like odor. [1][5] It is generally insoluble in water but soluble in organic solvents such as methanol, chloroform, ethanol, and acetone.[1][3][6] The quantitative physical properties are summarized in the table below.

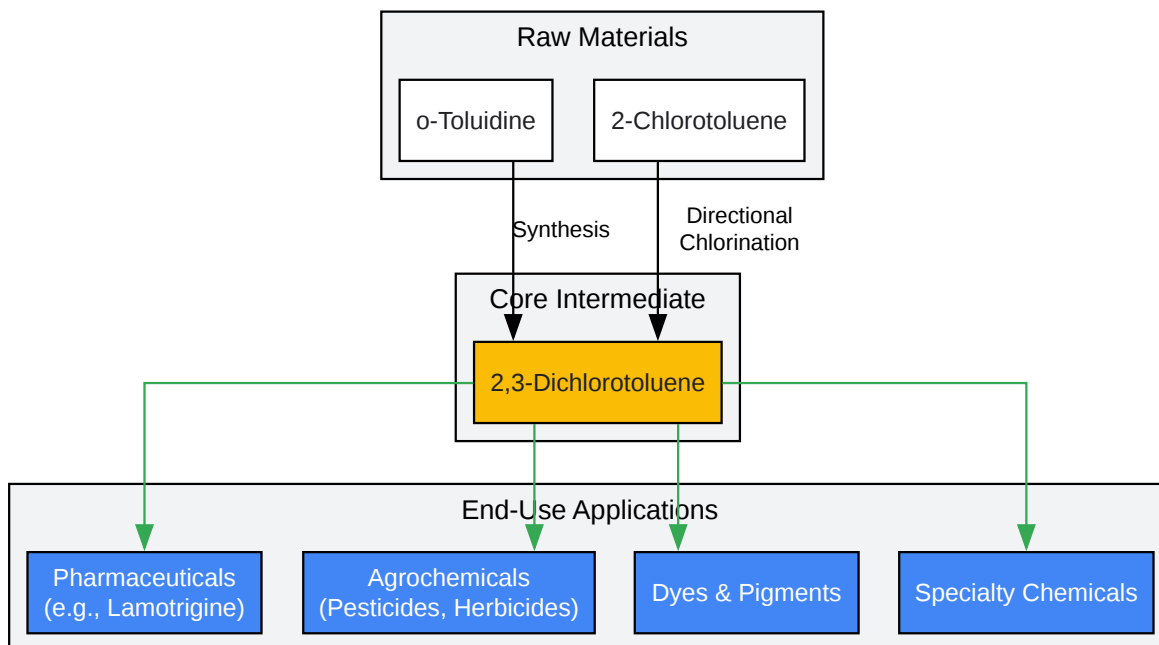
Property	Value	Conditions
Melting Point	4-6 °C[3]	
Boiling Point	207-208 °C[3]	at 760 mmHg
Density	1.228 g/mL[3][6]	at 25 °C
Specific Gravity	1.27	at 20/20 °C
Refractive Index	1.551[3][6]	at 20 °C/D
Flash Point	83 °C (181.4 °F)	Closed Cup
Vapor Density	5.6[7]	(Air = 1)

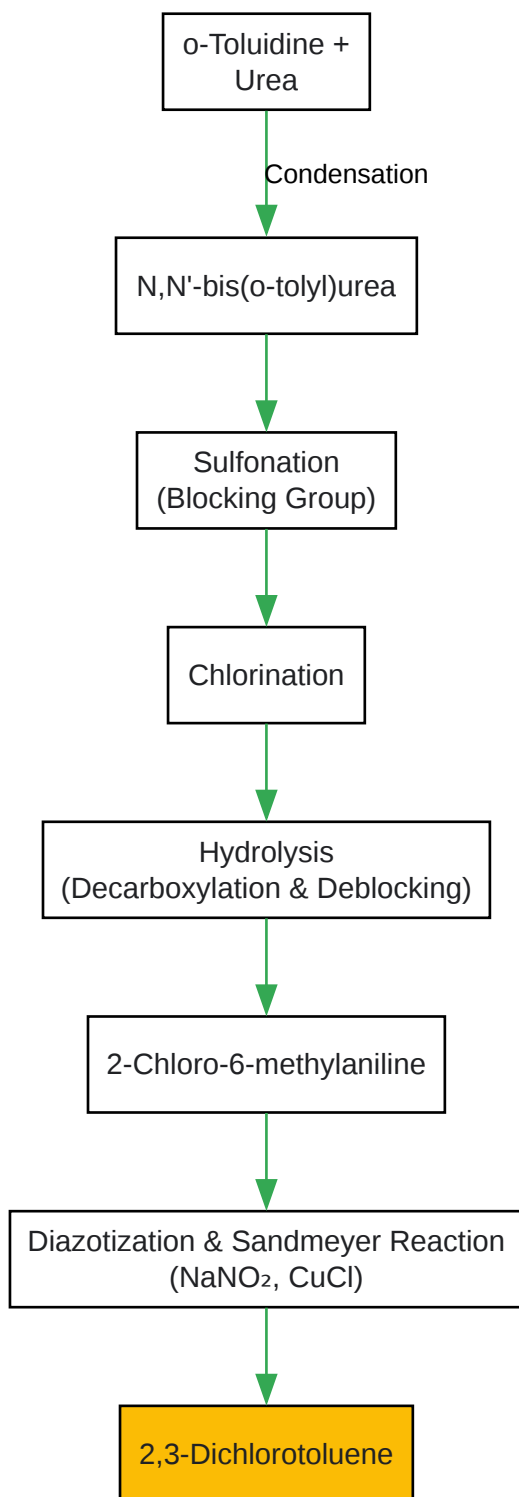
Chemical Properties and Reactivity

As a dichlorinated toluene derivative, **2,3-dichlorotoluene**'s reactivity is influenced by the methyl group and the two chlorine atoms on the benzene ring. It can undergo various chemical reactions, making it a versatile intermediate.

- **Synthesis Intermediate:** It is a key precursor in the synthesis of more complex molecules. It is used in the production of certain pesticides, dyes, and pharmaceuticals.^{[1][3][8]} For instance, it is a reagent in the synthesis of the anticonvulsant drug Lamotrigine and the calcium channel blocker Felodipine.^[6]
- **Reactivity:** The chlorine atoms can participate in nucleophilic substitution reactions, and the aromatic ring can undergo further electrophilic substitution, although the existing substituents influence the position of new groups. The methyl group can also be a site for free-radical reactions under specific conditions.

The following diagram illustrates the role of **2,3-Dichlorotoluene** as a central intermediate in the chemical industry.





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